

# Commercial Availability and Technical Guide to L-Alaninol-d3

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## Compound of Interest

Compound Name: L-Alaninol-d3

Cat. No.: B580260

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, synthesis, and applications of **L-Alaninol-d3**, a deuterated analog of L-Alaninol. This document is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds as internal standards in quantitative analysis or as tracers in metabolic studies.

## Introduction to L-Alaninol-d3

**L-Alaninol-d3**, with the chemical name (S)-2-Amino-1-propanol-d3, is a stable isotope-labeled version of L-Alaninol where three hydrogen atoms on the methyl group have been replaced with deuterium. This isotopic substitution results in a mass shift of +3 atomic mass units, making it an ideal internal standard for mass spectrometry-based quantification of L-Alaninol and related compounds. Its physicochemical properties are nearly identical to the unlabeled analog, ensuring similar behavior during sample preparation and chromatographic separation.

## Commercial Availability and Suppliers

**L-Alaninol-d3** is commercially available from specialized chemical suppliers. The primary suppliers identified are MedChemExpress and Medical Isotopes, Inc. While a comprehensive price list is not publicly available and is subject to quotation, details for procurement can be found on their respective websites.

For the necessary precursor, L-Alanine-d3, a key starting material for the synthesis of **L-Alaninol-d3**, Sigma-Aldrich is a known supplier.

Table 1: Key Suppliers and Related Compounds

Compound	Supplier	CAS Number	Notes
L-Alaninol-d3	MedChemExpress	352438-84-7	Primary supplier of the deuterated standard. <a href="#">[1]</a> <a href="#">[2]</a>
L-Alaninol-d3	Medical Isotopes, Inc.	352438-84-7	Supplier of stable isotope-labeled compounds.
L-Alanine-d3	Sigma-Aldrich	63546-27-0	Supplier of the deuterated precursor for synthesis.
L-Alaninol	LKT Labs	2749-11-3	Supplier of the non-deuterated analog.
L-Alaninol	Carl Roth	2749-11-3	Supplier of the non-deuterated analog.
L-Alaninol	Biosynth	2749-11-3	Supplier of the non-deuterated analog.

Table 2: Physicochemical Properties of **L-Alaninol-d3**

Property	Value
Chemical Formula	C <sub>3</sub> H <sub>6</sub> D <sub>3</sub> NO
Molecular Weight	78.13
CAS Number	352438-84-7
Appearance	Liquid
Storage	Pure form: -20°C for 3 years. In solvent: -80°C for 6 months.

MedChemExpress offers **L-Alaninol-d3** with high purity and isotopic enrichment, suitable for use in sensitive analytical applications.<sup>[1][2]</sup> While specific batch-to-batch data should be obtained from the supplier's certificate of analysis, their stable isotope-labeled compounds generally have an isotopic enrichment of over 98% and a chemical purity of over 98%.<sup>[3]</sup>

## Synthesis of L-Alaninol-d3

While a specific, validated protocol for the synthesis of **L-Alaninol-d3** is not readily available in the public domain, a general and robust method can be adapted from the well-established synthesis of its non-deuterated analog, L-Alaninol. The most common and industrially viable method involves the reduction of the corresponding L-Alanine ester.

The proposed synthetic route for **L-Alaninol-d3** starts with the esterification of commercially available L-Alanine-d3, followed by reduction of the resulting ester.

## Experimental Protocol: Synthesis of L-Alaninol-d3

Materials:

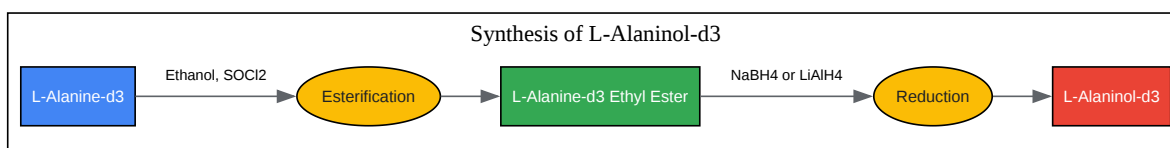
- L-Alanine-d3
- Anhydrous Ethanol
- Thionyl chloride (SOCl<sub>2</sub>) or another suitable esterification reagent
- Sodium borohydride (NaBH<sub>4</sub>) or Lithium aluminum hydride (LiAlH<sub>4</sub>)

- Anhydrous solvent (e.g., Tetrahydrofuran (THF), Diethyl ether)
- Deionized water
- Organic solvents for extraction (e.g., Ethyl acetate)
- Drying agent (e.g., Anhydrous sodium sulfate or magnesium sulfate)

#### Procedure:

- Esterification of L-Alanine-d3:
  - Suspend L-Alanine-d3 in anhydrous ethanol.
  - Cool the mixture in an ice bath.
  - Slowly add thionyl chloride dropwise while stirring.
  - After the addition is complete, allow the reaction to warm to room temperature and then reflux until the reaction is complete (monitored by TLC).
  - Remove the solvent under reduced pressure to obtain the crude L-Alanine-d3 ethyl ester hydrochloride.
- Reduction of L-Alanine-d3 Ethyl Ester:
  - Using Sodium Borohydride: A patent for the production of L-alaninol describes the dropwise addition of an L-alanine ester inorganic acid salt to a large excess of an aqueous NaBH<sub>4</sub> solution at 10-40°C.[4]
  - Using Lithium Aluminum Hydride (LiAlH<sub>4</sub>): A reported procedure for the reduction of L-alanine involves suspending LiAlH<sub>4</sub> in dry THF under an inert atmosphere and adding solid L-alanine in portions.[5] A similar procedure can be used for the ester.
  - After the reduction is complete, the reaction is carefully quenched. For LiAlH<sub>4</sub>, this is typically done by the sequential addition of water and a sodium hydroxide solution.
  - The resulting salts are filtered off, and the filtrate is extracted with an organic solvent.

- The combined organic extracts are dried over an anhydrous drying agent.
- The solvent is removed under reduced pressure, and the crude **L-Alaninol-d3** can be purified by vacuum distillation.



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Caption: Synthetic pathway for **L-Alaninol-d3** from L-Alanine-d3.

## Applications in Drug Development and Research

The primary application of **L-Alaninol-d3** is as an internal standard for the quantitative analysis of L-Alaninol or other structurally related compounds in complex biological matrices by liquid chromatography-tandem mass spectrometry (LC-MS/MS).[2] The use of a stable isotope-labeled internal standard is considered the gold standard in quantitative mass spectrometry as it effectively compensates for variations in sample preparation, chromatographic retention, and ionization efficiency, thereby improving the accuracy and precision of the analytical method.

## Experimental Protocol: Use of **L-Alaninol-d3** as an Internal Standard in LC-MS/MS

Objective: To quantify the concentration of an analyte (e.g., L-Alaninol) in a biological sample (e.g., plasma) using **L-Alaninol-d3** as an internal standard.

Materials:

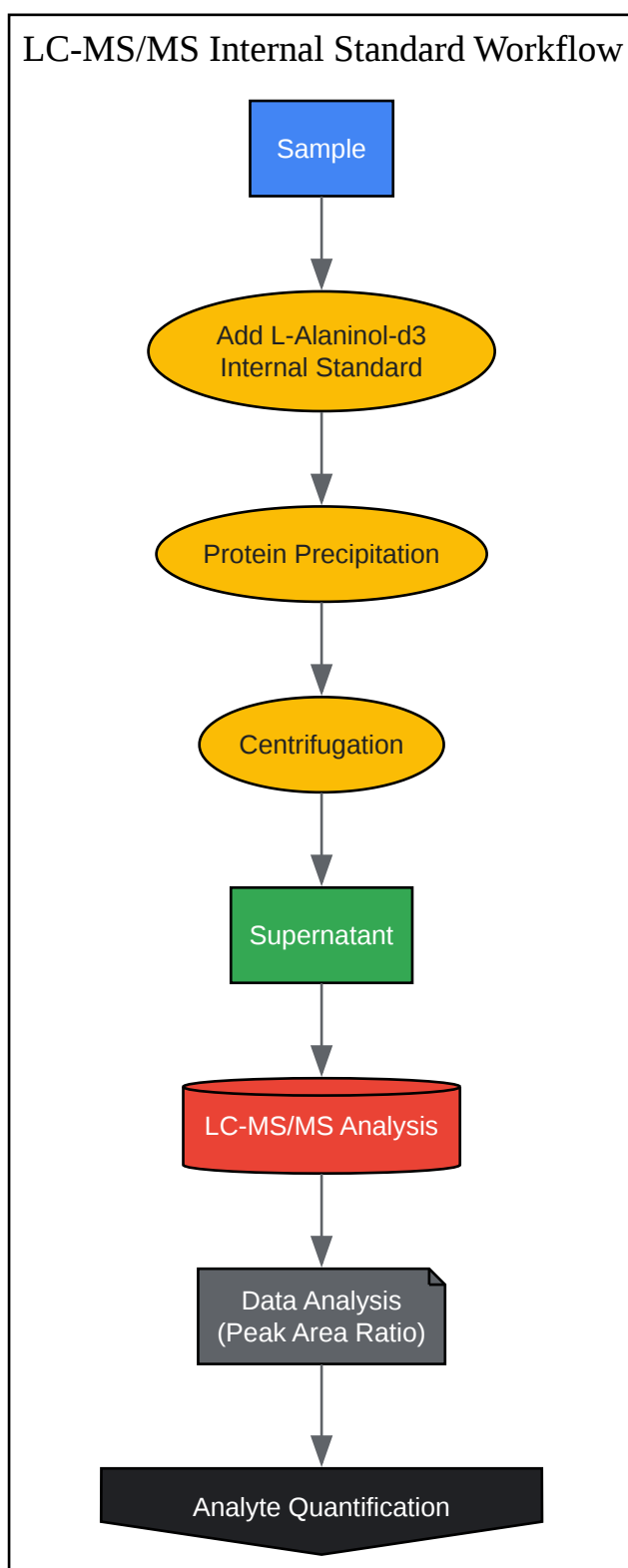
- Biological sample (e.g., plasma)
- **L-Alaninol-d3** internal standard stock solution of a known concentration

- Analyte stock solution for calibration curve
- Protein precipitation solvent (e.g., acetonitrile or methanol)
- LC-MS/MS system

Procedure:

- Sample Preparation:
  - To a known volume of the biological sample, add a precise volume of the **L-Alaninol-d3** internal standard stock solution.
  - Add a protein precipitation solvent to the sample, vortex, and centrifuge to pellet the precipitated proteins.
  - Transfer the supernatant to a clean vial for LC-MS/MS analysis.
- Calibration Curve Preparation:
  - Prepare a series of calibration standards by spiking a blank matrix (e.g., charcoal-stripped plasma) with known concentrations of the analyte.
  - Add the same precise volume of the **L-Alaninol-d3** internal standard stock solution to each calibration standard.
  - Process the calibration standards in the same manner as the unknown samples.
- LC-MS/MS Analysis:
  - Inject the prepared samples and calibration standards onto the LC-MS/MS system.
  - Develop a multiple reaction monitoring (MRM) method to monitor at least one specific precursor-to-product ion transition for both the analyte and **L-Alaninol-d3**.
- Data Analysis:

- Calculate the peak area ratio of the analyte to the **L-Alaninol-d3** internal standard for each sample and calibration standard.
- Construct a calibration curve by plotting the peak area ratio versus the analyte concentration for the calibration standards.
- Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.



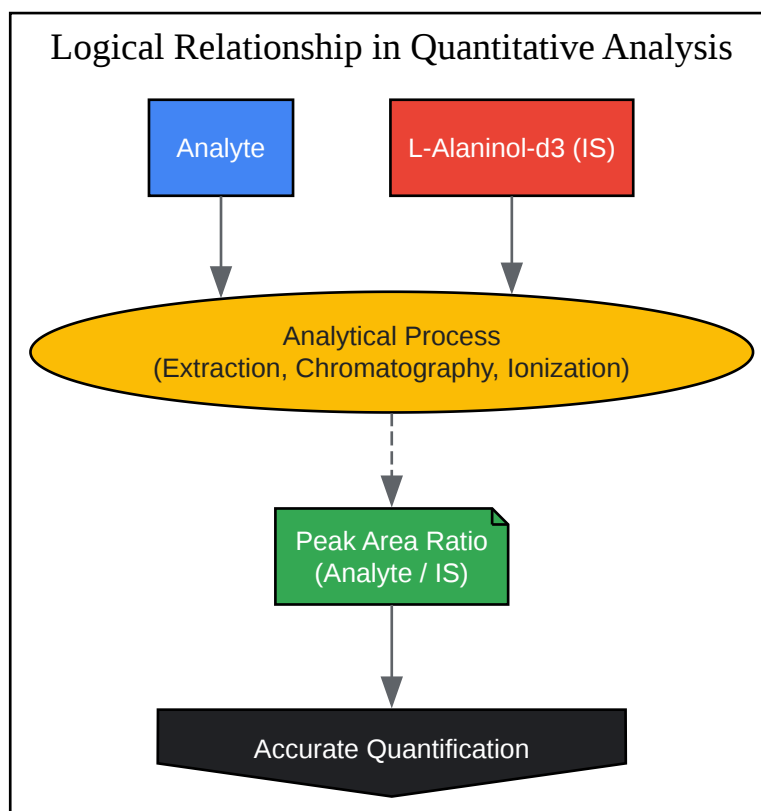
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Caption: Workflow for using **L-Alaninol-d3** as an internal standard.



## Signaling Pathways and Logical Relationships

While L-Alaninol itself is primarily used as a chiral building block in the synthesis of more complex molecules, its deuterated form, **L-Alaninol-d3**, plays a crucial logical role in ensuring the accuracy of quantitative bioanalytical methods. The relationship between the analyte and the internal standard is fundamental to achieving reliable results.



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Caption: The role of **L-Alaninol-d3** in mitigating analytical variability.

## Conclusion

**L-Alaninol-d3** is a readily available and essential tool for researchers and scientists in the field of drug development and clinical analysis. Its use as an internal standard in LC-MS/MS assays provides a robust method for the accurate quantification of L-Alaninol and related analytes in complex biological matrices. This guide provides a foundational understanding of its

commercial availability, synthesis, and a practical workflow for its application. For specific pricing and technical datasheets, it is recommended to contact the suppliers directly.

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